

Essential Safety and Handling Guidance for Emricasan

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Compound of Interest

Compound Name: *Emricasan*

Cat. No.: *B1683863*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling and disposal of **Emricasan**, a potent pan-caspase inhibitor.

Hazard Identification and Personal Protective Equipment

Emricasan presents several health hazards that necessitate careful handling and the use of appropriate personal protective equipment (PPE).^[1] It is classified as harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.^[1] Additionally, it may cause respiratory irritation.^[1]

Summary of Hazards:

| Hazard Class | GHS Category | Hazard Statement |
|---|--------------|--|
| Acute toxicity, oral | Category 4 | H302: Harmful if swallowed |
| Skin corrosion/irritation | Category 2 | H315: Causes skin irritation |
| Serious eye damage/eye irritation | Category 2A | H319: Causes serious eye irritation |
| Specific target organ toxicity, single exposure | Category 3 | H335: May cause respiratory irritation |

Recommended Personal Protective Equipment (PPE):

To mitigate these risks, the following PPE is mandatory when handling **Emricasan**:

| PPE Type | Specification |
|------------------------|---|
| Eye/Face Protection | Safety glasses with side-shields or goggles. Face shield if there is a risk of splashing. |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber). Lab coat or other protective clothing to prevent skin contact. |
| Respiratory Protection | Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is required. |

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to prevent exposure and maintain the integrity of the compound.

Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.^[1]
- Wash hands thoroughly after handling.^[1]

- Do not eat, drink, or smoke when using this product.[1]
- Use only outdoors or in a well-ventilated area, preferably in a chemical fume hood.[1]

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Recommended storage temperature is -20°C.[2]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate and appropriate action is crucial.

Accidental Release:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Wear full personal protective equipment, including respiratory protection.
- Avoid generating dust.
- Sweep up the spilled material and place it in a suitable container for disposal.

First Aid:

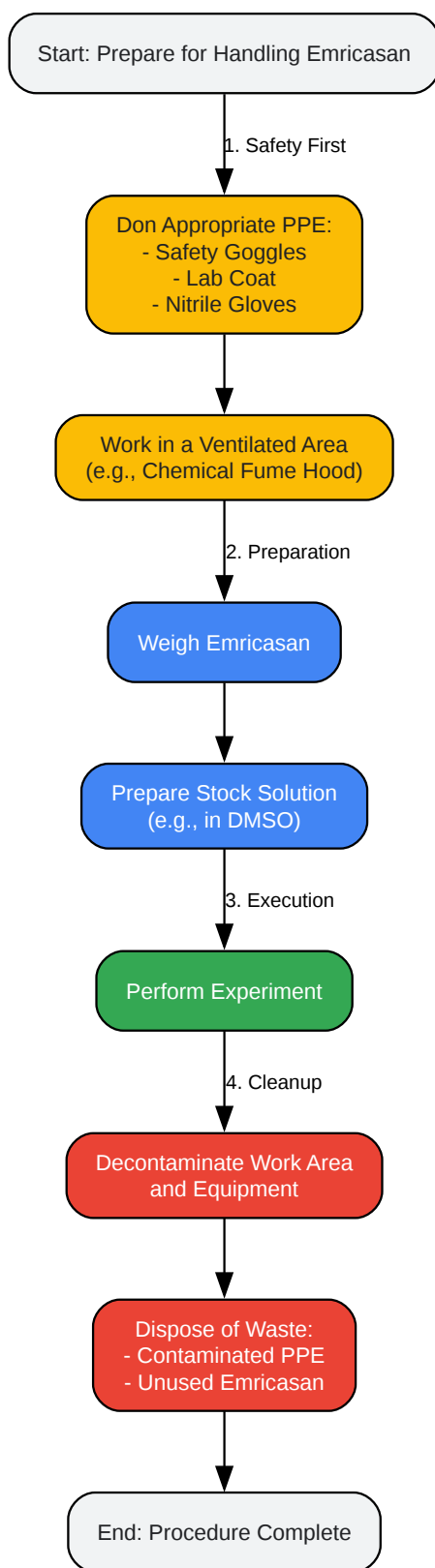
| Exposure Route | First Aid Measures |
|----------------|---|
| If Swallowed | Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately. |
| If on Skin | Wash off with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. ^[1] |
| If Inhaled | Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor/physician if you feel unwell. ^[1] |
| If in Eyes | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. ^[1] |

Disposal Considerations

Dispose of **Emricasan** and its contaminated packaging in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

Experimental Workflow for Handling Emricasan

The following diagram outlines the standard workflow for safely handling **Emricasan** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Emricasan**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Emricasan | Caspases | Tocris Bioscience [tocris.com]
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